An In-Depth Technical Guide to 1,2-Dipentadecanoyl-rac-glycerol

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	*1,2-Dipentadecanoyl-rac-glycerol*
Cat. No.:	*B15601763* Get Quote

CAS Number: 98896-79-8

This technical guide provides a comprehensive overview of **1,2-Dipentadecanoyl-rac-glycerol**, a synthetic diacylglycerol. The information is curated for researchers, scientists, and professionals in drug development, with a focus on its physicochemical properties, synthesis, analytical applications, and the broader biological context of diacylglycerols.

Physicochemical Properties

1,2-Dipentadecanoyl-rac-glycerol is a high-purity diacylglycerol containing two pentadecanoic acid (15:0) chains esterified to the sn-1 and sn-2 positions of a glycerol backbone.[1] Its synthetic nature and defined structure make it a valuable tool in lipid research.

Table 1: Physicochemical Data for **1,2-Dipentadecanoyl-rac-glycerol**[1]

Property	Value
CAS Number	98896-79-8
Molecular Formula	$C_{33}H_{64}O_5$
Formula Weight	540.9 g/mol
Formal Name	pentadecanoic acid, 1,1'-[1-(hydroxymethyl)-1,2-ethanediyl] ester
Synonyms	DG(15:0/15:0/0:0), 1,2-Dipentadecanoin
Physical Form	Solid
Purity	≥95%
Storage	-20°C
Stability	≥ 4 years

Table 2: Solubility Data for **1,2-Dipentadecanoyl-rac-glycerol**[1]

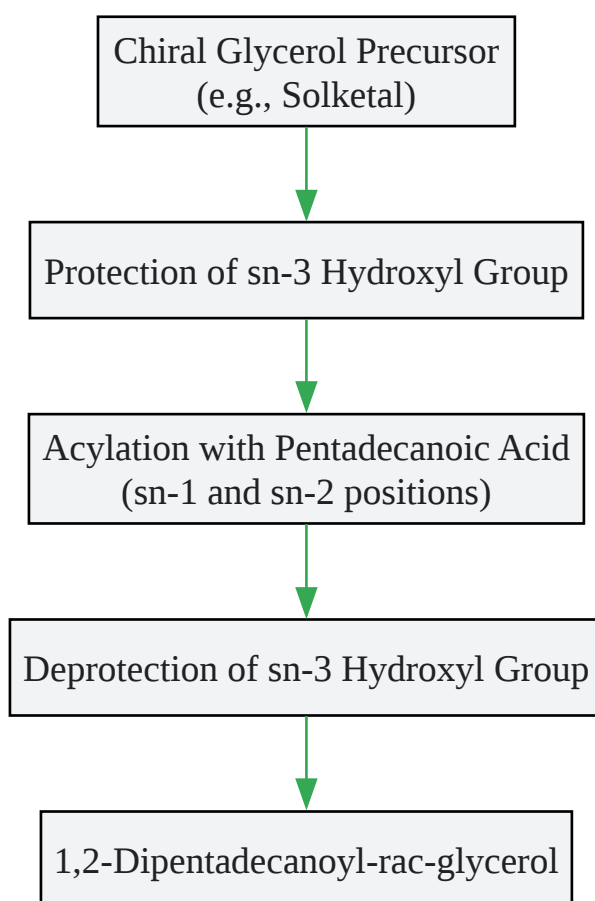| Solvent	Solubility
DMF	20 mg/ml
DMSO	30 mg/ml
Ethanol	0.25 mg/ml
PBS (pH 7.2)	0.5 mg/ml

Synthesis of 1,2-Diacylglycerols

While a specific synthesis protocol for **1,2-Dipentadecanoyl-rac-glycerol** is not readily available in public literature, general and efficient methods for the asymmetric synthesis of 1,2-diacyl-sn-glycerols have been established. These methods can be adapted for the synthesis of saturated diacylglycerols like **1,2-Dipentadecanoyl-rac-glycerol**.

A common strategy involves the use of a chiral starting material, such as D-mannitol or solketal (1,2-O-isopropylidene-rac-glycerol), to introduce the stereospecificity at the glycerol backbone.

The synthesis generally proceeds through the protection of the sn-3 hydroxyl group, followed by acylation of the sn-1 and sn-2 hydroxyl groups with the desired fatty acid (in this case, pentadecanoic acid), and subsequent deprotection of the sn-3 hydroxyl group.

A representative synthetic workflow for a 1,2-diacyl-sn-glycerol is outlined below.

Chiral Glycerol Precursor
(e.g., Solketal)

↓

Protection of sn-3 Hydroxyl Group

↓

Acylation with Pentadecanoic Acid
(sn-1 and sn-2 positions)

↓

Deprotection of sn-3 Hydroxyl Group

↓

1,2-Dipentadecanoyl-rac-glycerol

Click to download full resolution via product page

Caption: Generalized Synthetic Workflow for 1,2-Diacylglycerols.

Analytical Applications

The primary documented application of **1,2-Dipentadecanoyl-rac-glycerol** is as an internal standard for the quantification of 1,2-diacylglycerols and their component fatty acids in biological samples.[1] Its use has been specifically cited in the analysis of rat myocardial tissue by capillary gas chromatography.[1]

Experimental Protocol: Quantification of Diacylglycerols using an Internal Standard

The following is a generalized protocol for the quantification of diacylglycerols in a biological sample, based on the cited use of **1,2-Dipentadecanoyl-rac-glycerol** as an internal standard.

1. Sample Preparation and Lipid Extraction:

- Homogenize the biological tissue in a suitable solvent system, typically a chloroform:methanol mixture.
- Add a known amount of **1,2-Dipentadecanoyl-rac-glycerol** (internal standard) to the homogenate.
- Perform a lipid extraction using a method such as the Folch or Bligh-Dyer technique.
- Evaporate the organic solvent to obtain the total lipid extract.

2. Isolation of Diacylglycerols:

- Separate the diacylglycerol fraction from the total lipid extract using thin-layer chromatography (TLC) or solid-phase extraction (SPE).

3. Derivatization for Gas Chromatography:

- Convert the isolated diacylglycerols (including the internal standard) to a more volatile form suitable for GC analysis, such as trimethylsilyl (TMS) ethers.

4. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

- Inject the derivatized sample into a gas chromatograph equipped with a suitable capillary column.
- Use a temperature gradient to separate the different diacylglycerol species.
- Detect and quantify the eluting compounds using a mass spectrometer.

5. Data Analysis:

- Identify the peaks corresponding to the different diacylglycerol species and the internal standard based on their retention times and mass spectra.
- Calculate the amount of each diacylglycerol species in the original sample by comparing its peak area to the peak area of the known amount of the internal standard.

```
A[label="Biological Sample"]; B[label="Add Internal Standard\n(1,2-
Dipentadecanoyl-rac-glycerol)"]; C [label="Lipid Extraction"]; D
[label="Isolation of DAGs\n(TLC or SPE)"]; E
[label="Derivatization\n(e.g., Silylation)"]; F [label="GC-MS
Analysis"]; G [label="Quantification"];

A -> B; B -> C; C -> D; D -> E; E -> F; F -> G; }
```
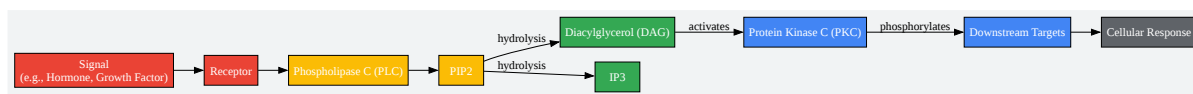
Caption: Experimental Workflow for Diacylglycerol Quantification.

Biological Activity and Signaling Pathways of Diacylglycerols

While specific biological activities of **1,2-Dipentadecanoyl-rac-glycerol** have not been extensively studied, as a diacylglycerol, it belongs to a class of lipids with well-established roles as second messengers in cellular signaling.

Diacylglycerols are key activators of Protein Kinase C (PKC) isozymes. The generation of diacylglycerol at the cell membrane, typically through the hydrolysis of phospholipids by phospholipase C (PLC), leads to the recruitment and activation of PKC. Activated PKC then phosphorylates a wide range of downstream protein targets, influencing numerous cellular processes such as cell growth, differentiation, and apoptosis.

Caption: The Diacylglycerol (DAG) Signaling Pathway.

Diacylglycerols are also central intermediates in lipid metabolism, including the synthesis of triacylglycerols and phospholipids. The balance of diacylglycerol levels is crucial for maintaining cellular homeostasis.

Safety, Toxicity, and Pharmacokinetics

There is no specific safety, toxicity, or pharmacokinetic data available for **1,2-Dipentadecanoyl-rac-glycerol**. However, general information on diacylglycerol oils, which are composed of various diacylglycerol species, can provide some insights.

Safety and Toxicity: Diacylglycerol oils have been generally recognized as safe (GRAS) for consumption as edible oils.[2] Extensive studies in animal models have shown no evidence of toxicity, carcinogenicity, or reproductive and developmental effects at doses significantly higher than typical dietary intake.[2] In human clinical trials, diacylglycerol oil has been well-tolerated with only minor and infrequent gastrointestinal side effects reported.

Pharmacokinetics: When consumed orally, diacylglycerols are hydrolyzed in the gastrointestinal tract to monoacylglycerols and free fatty acids, which are then absorbed by the intestinal mucosa. Inside the enterocytes, they are re-esterified back into triacylglycerols and packaged into chylomicrons for transport into the lymphatic system and subsequently the bloodstream. The pharmacokinetic profile of orally administered glycerol has been studied, showing rapid absorption with peak serum levels observed 1-2 hours after ingestion.[3] The terminal elimination half-life of glycerol is relatively short, in the range of 0.61-1.18 hours.[3] It is important to note that the pharmacokinetics of the intact diacylglycerol molecule will differ significantly from that of its glycerol backbone.

Conclusion

1,2-Dipentadecanoyl-rac-glycerol is a well-characterized synthetic diacylglycerol primarily utilized as an internal standard in analytical chemistry for the precise quantification of diacylglycerols in complex biological matrices. While its specific biological effects are not yet detailed in the literature, its structural class, the 1,2-diacylglycerols, are pivotal second messengers in a multitude of cellular signaling pathways, most notably the Protein Kinase C pathway. The general safety profile of diacylglycerol oils is well-established, suggesting a low potential for toxicity. Further research is warranted to explore the unique biological activities and potential therapeutic applications of this specific diacylglycerol species.

> **Need Custom Synthesis?**
>
> *BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*
>
> *Email:* *info@benchchem.com* *or* *Request Quote Online.*

References

- 1. caymanchem.com [caymanchem.com]
- 2. Safety assessment of diacylglycerol oil as an edible oil: a review of the published literature - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Pharmacokinetics of glycerol administered orally in healthy volunteers - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1,2-Dipentadecanoyl-rac-glycerol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15601763#1-2-dipentadecanoyl-rac-glycerol-cas-number-98896-79-8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com